

Data Presentation: Quantitative Effects of Neuropeptide FF

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Compound of Interest

Compound Name: *Neuropeptide FF*

Cat. No.: *B10786669*

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The following tables summarize the quantitative data on the binding affinities and physiological effects of **Neuropeptide FF** and its analogs from various studies.

Table 1: In Vitro Receptor Binding Affinities of **Neuropeptide FF**

Ligand	Receptor	Preparation	Kd (nM)	Ki (nM)	Reference
Neuropeptide FF	Human NPFFR1	Recombinant CHO cells	1.13	[3]	
Neuropeptide FF	Human NPFFR2	Recombinant CHO cells	0.37	[3]	
[125I]-EYF	Human NPFFR	Recombinant CHO cells	0.06	[5]	
Human NPAF	Human NPFFR	Recombinant CHO cells	0.22	[5]	
SQA-NPFF	Human NPFFR	Recombinant CHO cells	0.29	[5]	
Neuropeptide FF	Human NPFFR	Recombinant CHO cells	0.30	[5]	
daY8Ra	Rat Spinal Cord	0.20 ± 0.04	[3]		

Table 2: In Vivo Cardiovascular Effects of Central **Neuropeptide FF** Administration in Rats

Site of Administration	NPFF Dose/Agonist	Change in Mean Arterial Pressure (MAP)	Change in Heart Rate (HR)	Reference
Nucleus Tractus Solitarius (NTS)	1 nmol NPFF	+13.8 ± 0.8 mmHg	-29.0 ± 3.2 bpm	[6]
Intracerebroventricular (ICV)	10 µg NPFF	+30-40 mmHg	Not specified	[6]
Intrathecal (i.t.)	5-40 nmol NPFF	Dose-dependent increase	Dose-dependent increase	[6]

Table 3: In Vivo Nociceptive and Anti-inflammatory Effects of **Neuropeptide FF**

Animal Model	Administration Route	NPFF Analog/Dose	Effect	Reference
Mouse	Intracerebroventricular (i.c.v.)	NPFF	Attenuated morphine-induced analgesia in tail-flick test	[3][7]
Mouse	Intrathecal (i.t.)	NPFF analogs	Induced long-lasting, opioid-dependent analgesia and potentiated morphine's effect	[8]
Rat (Carrageenan-induced paw edema)	NPFF	Markedly attenuated edema	[9]	
Mouse (naive)	Intracerebroventricular (i.c.v.)	NPFF	Dose-dependently attenuated VD-hemopressin(α)-induced central analgesia	[10]

Experimental Protocols

Detailed methodologies for key experiments cited in this guide are provided below.

In Vitro Radioligand Binding Assay

This protocol is used to determine the binding affinity of ligands for NPFF receptors.

- Cell Culture and Membrane Preparation:

- Chinese Hamster Ovary (CHO) cells stably expressing human NPFF1 or NPFF2 receptors are cultured in appropriate media.
- Cells are harvested, and crude membranes are prepared by homogenization in a buffer followed by centrifugation. The resulting pellet containing the cell membranes is resuspended.
- Binding Assay:
 - Competition binding assays are performed using a radiolabeled ligand, such as [125I] [Tyr1]NPFF.[\[3\]](#)
 - Cell membranes are incubated with a fixed concentration of the radiolabeled ligand and varying concentrations of the unlabeled competitor ligand (e.g., NPFF).
 - Incubation is carried out at room temperature for a defined period (e.g., 60-90 minutes) to reach equilibrium.
- Separation and Detection:
 - The reaction is terminated by rapid filtration through glass fiber filters to separate bound from free radioligand.
 - Filters are washed with ice-cold buffer to remove non-specifically bound radioligand.
 - The radioactivity retained on the filters is measured using a gamma counter.
- Data Analysis:
 - The concentration of the competitor ligand that inhibits 50% of the specific binding of the radioligand (IC₅₀) is determined.
 - The inhibition constant (K_i) is calculated from the IC₅₀ value using the Cheng-Prusoff equation.[\[11\]](#)

In Vitro Functional Assay: cAMP Measurement

This assay measures the ability of NPFF to modulate adenylyl cyclase activity, a downstream effector of G-protein coupled receptors.

- Cell Culture and Treatment:
 - HEK293 cells stably expressing NPFF receptors are cultured in 96-well plates.
 - Cells are pre-treated with a phosphodiesterase inhibitor to prevent cAMP degradation.
 - Cells are then stimulated with forskolin (to activate adenylyl cyclase) in the presence or absence of varying concentrations of NPFF for a defined period (e.g., 30 minutes).^[3]
- cAMP Detection:
 - Intracellular cAMP levels are measured using a competitive immunoassay, such as a Homogeneous Time-Resolved Fluorescence (HTRF) assay.
- Data Analysis:
 - The fluorescence signal, which is inversely proportional to the cAMP concentration, is measured.
 - Data are plotted as a dose-response curve to determine the EC₅₀ or IC₅₀ of NPFF.

In Vivo Carrageenan-Induced Paw Edema Model

This model is used to assess the anti-inflammatory effects of NPFF.^[9]

- Animals:
 - Male C57BL/6 mice are used for this study.
- Procedure:
 - A baseline measurement of paw volume is taken using a plethysmometer.
 - Mice are then injected with NPFF or a vehicle control.

- After a set time, carrageenan (an inflammatory agent) is injected into the plantar surface of the right hind paw.
- Paw volume is measured at various time points after the carrageenan injection (e.g., 1, 2, 4, 6 hours).
- Data Analysis:
 - The degree of paw edema is calculated as the percentage increase in paw volume compared to the baseline.
 - The effects of NPFF treatment are compared to the vehicle control group.

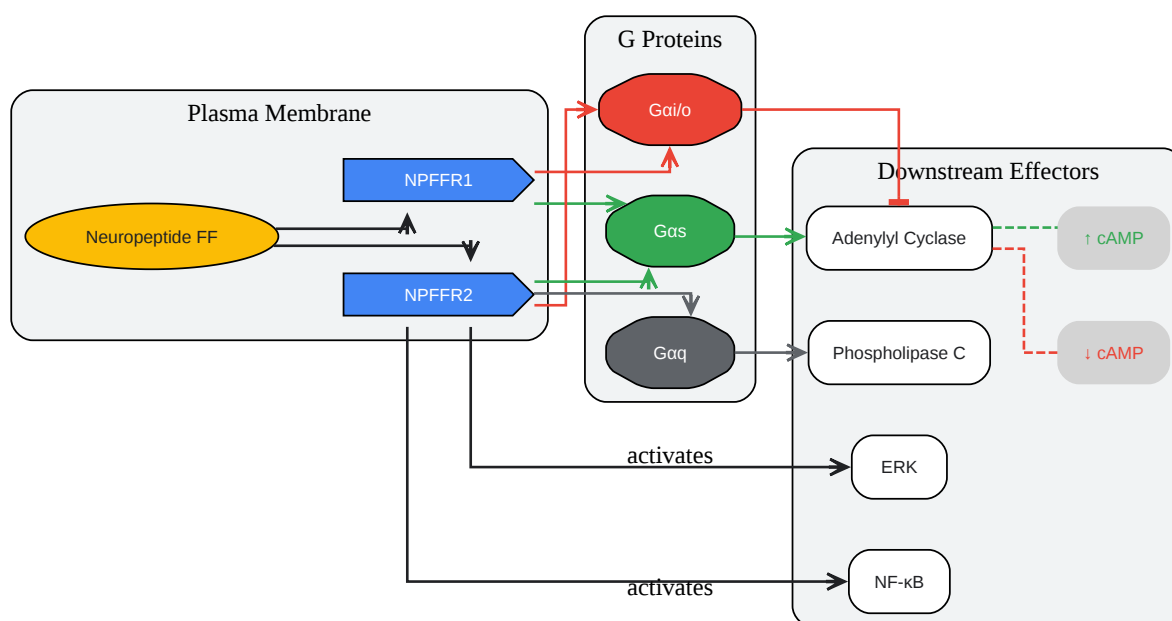
In Vivo Tail-Flick Test for Analgesia

This is a common method to assess the pain-modulating effects of NPFF.[\[12\]](#)

- Animals:
 - Male mice are typically used.
- Procedure:
 - A baseline tail-flick latency is determined by focusing a beam of radiant heat on the tail and measuring the time it takes for the mouse to flick its tail away. A cut-off time is set to prevent tissue damage.
 - Animals are administered with the test compound (e.g., NPFF, morphine, or a combination) via intracerebroventricular (i.c.v.) or intrathecal (i.t.) injection.
 - Tail-flick latencies are measured again at various time points after drug administration.
- Data Analysis:
 - The analgesic effect is often expressed as the Maximum Possible Effect (%MPE), calculated as: $[(\text{post-drug latency} - \text{baseline latency}) / (\text{cut-off time} - \text{baseline latency})] \times 100$.

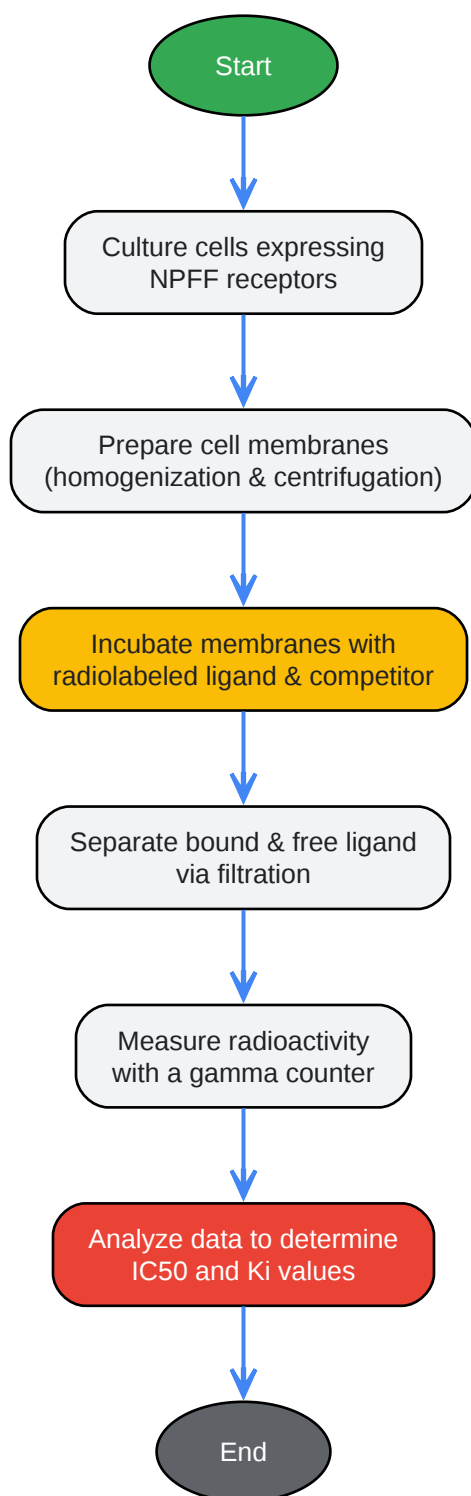
Signaling Pathways and Experimental Workflows

Diagrams created using the DOT language illustrate the key signaling pathways and experimental workflows associated with **Neuropeptide FF** research.



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Caption: **Neuropeptide FF** signaling pathways.



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Caption: Experimental workflow for a radioligand binding assay.

Comparative Analysis of In Vitro and In Vivo Effects

The effects of **Neuropeptide FF** observed in vitro provide a foundational understanding of its interaction with its receptors and downstream signaling cascades. In vivo studies, however, reveal a more complex and sometimes contradictory picture due to the interplay of various physiological systems.

In Vitro Findings:

- **Receptor Binding:** NPFF exhibits high affinity for both NPFF1 and NPFF2 receptors, with a slightly higher affinity for NPFFR2.[3] Structure-activity studies have shown that the N-terminal region of NPFF is crucial for high-affinity binding.[12]
- **Signaling Pathways:** NPFF receptors couple to multiple G proteins. Both NPFF1 and NPFF2 can couple to Gai/o and G α s proteins, leading to the inhibition or stimulation of adenylyl cyclase, respectively.[3][13] NPFFR2 has also been shown to couple to G α q, activating the phospholipase C pathway.[14] In some cell lines, NPFF stimulates the ERK and NF- κ B signaling pathways, which are involved in cell survival and inflammation.[15]
- **Anti-inflammatory Effects:** In vitro studies have demonstrated that NPFF can suppress the production of nitric oxide (NO) in macrophages, an important mediator in inflammation.[9][16] This effect is mediated through NPFF receptors and involves the inhibition of the NF- κ B signaling pathway.[9]

In Vivo Findings:

- **Pain Modulation:** The role of NPFF in pain is complex and depends on the site of administration. When administered intracerebroventricularly (i.c.v.), NPFF often acts as an anti-opioid, attenuating the analgesic effects of morphine.[3][8] In contrast, intrathecal (i.t.) administration of NPFF can produce analgesia on its own and potentiate the effects of morphine.[8] This highlights the differential roles of supraspinal and spinal NPFF systems.
- **Cardiovascular Regulation:** Central administration of NPFF generally leads to an increase in blood pressure.[2][6] The specific effects on heart rate can vary depending on the site of injection within the brain.[6]
- **Anti-inflammatory Effects:** Consistent with in vitro findings, NPFF demonstrates anti-inflammatory properties in vivo. For instance, it has been shown to reduce paw edema in a mouse model of inflammation.[9]

- Feeding Behavior: Intracerebroventricular administration of NPFF has been found to reduce food intake in food-deprived rats, suggesting a role for NPFF as an endogenous anorexigenic peptide.[17]

Bridging In Vitro and In Vivo Observations:

The dual effects of NPFF on opioid-induced analgesia observed in vivo can be partly explained by the widespread distribution of NPFF receptors in different brain and spinal cord regions that are involved in pain processing.[8] The anti-inflammatory effects seen in vivo are supported by the in vitro findings of NPFF's ability to suppress pro-inflammatory signaling pathways in immune cells.[9] Similarly, the cardiovascular effects observed in vivo are a result of NPFF receptor activation in key autonomic control centers in the central nervous system.[2]

In conclusion, **Neuropeptide FF** is a pleiotropic peptide with significant effects on multiple physiological systems. While in vitro studies are crucial for elucidating the molecular mechanisms of NPFF action, in vivo research is essential for understanding its complex and integrated physiological roles. The data and protocols presented in this guide offer a comprehensive resource for researchers investigating the therapeutic potential of targeting the NPFF system.

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